

# Technical Safety & Handling Guide: 2-Benzyloxy-5-fluorobenzyl amine

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## Compound of Interest

Compound Name: 2-Benzyloxy-5-fluorobenzyl amine

CAS No.: 1096895-23-6

Cat. No.: B111137

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## Executive Summary: The "Safinamide" Motif

**2-Benzyloxy-5-fluorobenzyl amine** (CAS: 1096895-23-6) is not merely a building block; it is a pharmacophore scaffold critical to the development of CNS-active agents, specifically MAO-B inhibitors like Safinamide and Ralfinamide. In drug discovery, this moiety provides the "fluorobenzylamino" tail that fits into the hydrophobic pocket of monoamine oxidase enzymes, modulating selectivity and metabolic stability.

This guide moves beyond standard SDS data, integrating field-proven handling protocols for fluorinated benzyl amines. These compounds are deceptive: while they appear stable, they are avid nucleophiles that rapidly sequester atmospheric CO<sub>2</sub> to form carbamates, compromising yield and purity in sensitive reductive aminations.

## Part 1: Chemical Identity & Physical Properties[1][2]

Field Insight: While often supplied as a viscous oil or low-melting solid, the physical state is highly dependent on purity. High-purity fractions (>98%) tend to crystallize. Always verify the Certificate of Analysis (CoA) for the specific lot's state.

Property	Data	Note
Chemical Name	2-Benzyloxy-5-fluorobenzyl amine	
CAS Number	1096895-23-6	
Molecular Formula	C <sub>14</sub> H <sub>14</sub> FNO	
Molecular Weight	231.27 g/mol	
Appearance	Viscous liquid or waxy solid	Colorless to pale yellow
Solubility	DCM, MeOH, DMSO, EtOAc	Limited water solubility
pKa (Calc.)	~8.9 - 9.3	Typical for benzylamines
Storage	2–8°C, under Argon/Nitrogen	Hygroscopic / Air Sensitive

## Part 2: Hazard Identification (GHS) & Mechanistic Risks

Core Hazard: The primary risk is chemical burns. Like most benzylamines, this compound is a base capable of saponifying fatty tissues upon contact, leading to deep, penetrating burns that may not be immediately painful.

### GHS Classification

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns).
- Serious Eye Damage: Category 1 (Irreversible damage).
- Acute Toxicity (Oral/Dermal): Category 4 (Harmful).

### Specific "Fluorine" Risk

While the fluorine atom is bound to the aromatic ring (C-F bond), thermal decomposition (e.g., in a fire) can release Hydrogen Fluoride (HF) gas. Standard organic fire protocols must be augmented with HF-specific awareness.

## Part 3: Strategic Handling Protocols

### The "Carbonate Trap" (Field Experience)

Primary amines like **2-Benzyloxy-5-fluorobenzyl amine** react with atmospheric CO<sub>2</sub> to form solid carbamate salts (white crusts).

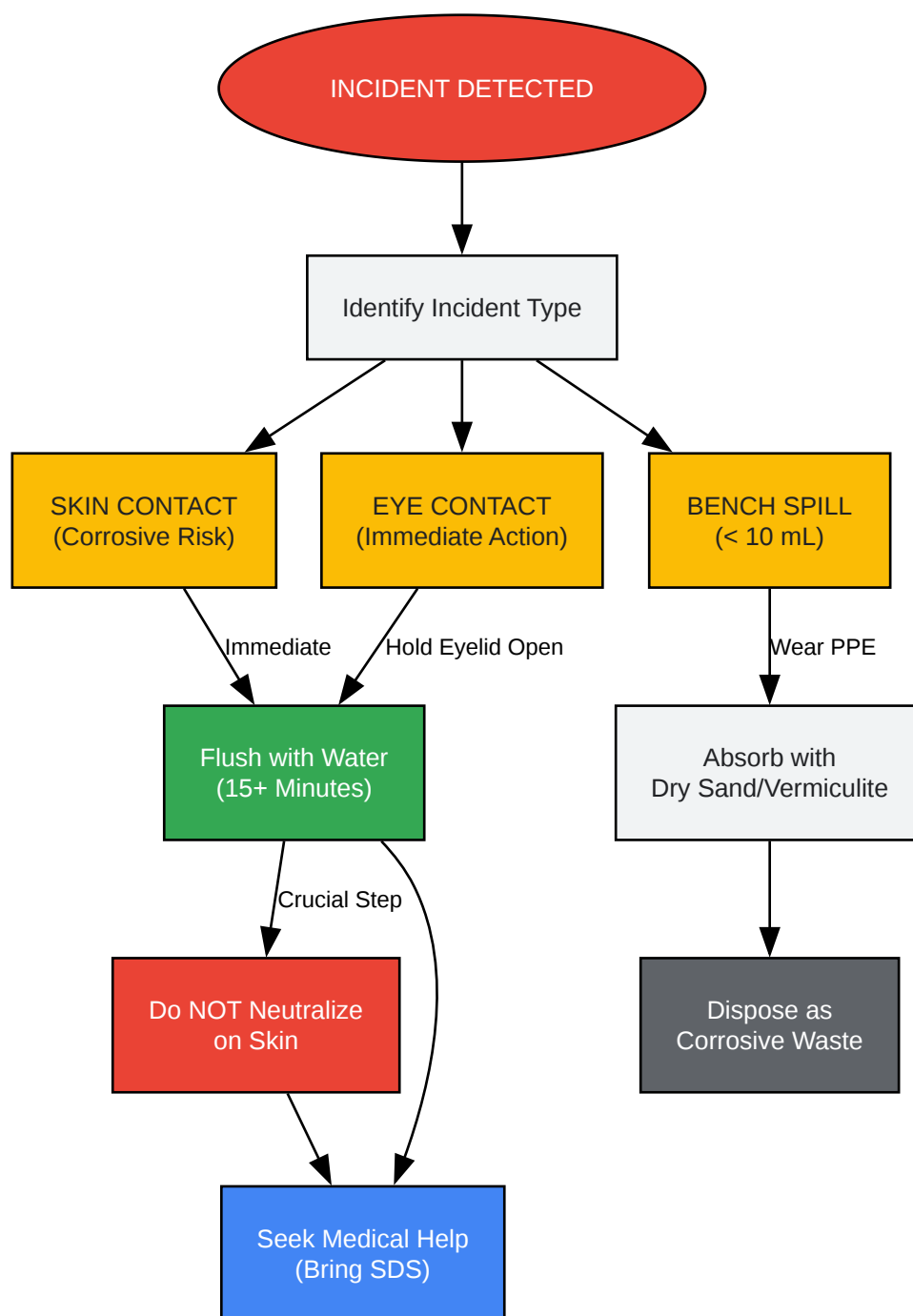
- Observation: If your clear oil turns cloudy upon standing in air, it has likely formed a carbonate salt.
- Prevention: Always dispense under an inert atmosphere (Nitrogen or Argon).
- Recovery: If carbonate formation is suspected, dissolve in DCM and wash with 1M NaOH to regenerate the free amine before use.

### Engineering Controls & PPE[1]

- Ventilation: All handling must occur in a certified chemical fume hood.
- Glove Protocol: Nitrile (0.11 mm) is sufficient for splash protection. For prolonged immersion or cleanup, use Laminate film (Silver Shield) gloves.
- Eye Protection: Chemical splash goggles + Face shield. Safety glasses are insufficient for Category 1B corrosives.

### Emergency Response Decision Matrix

The following Graphviz diagram outlines the critical decision path for spills and exposure, specifically tailored for corrosive amines.



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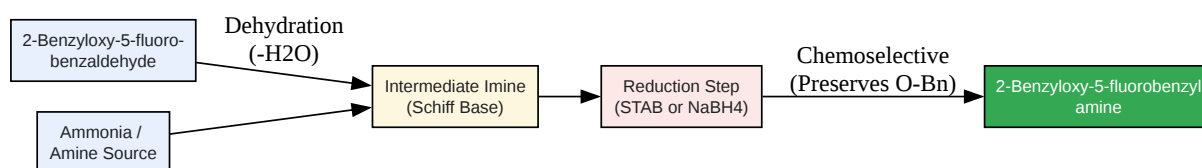
Caption: Decision matrix for immediate response to corrosive amine exposure or spills.

## Part 4: Synthesis & Application Context[2][5][6]

### The Reductive Amination Pathway

In medicinal chemistry, this amine is typically generated or used via reductive amination. The presence of the benzyloxy group requires careful selection of reducing agents to avoid debenzylation (cleaving the protecting group).

Field Tip: Avoid catalytic hydrogenation ( $H_2/Pd-C$ ) if you wish to retain the benzyloxy group, as this condition often cleaves O-benzyl ethers. Use Sodium Triacetoxyborohydride (STAB) or Sodium Borohydride ( $NaBH_4$ ) for chemoselectivity.



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Caption: Chemoselective synthesis pathway avoiding hydrogenolytic cleavage of the benzyloxy group.

## Application in Drug Development

This specific amine structure is a pharmacophore analog for Safinamide (Xadago), a reversible MAO-B inhibitor used in Parkinson's disease.

- Mechanism: The fluorobenzyl ring occupies the entrance cavity of the MAO-B active site, while the benzyloxy group extends into the substrate cavity, providing high affinity and selectivity over MAO-A [1].
- Optimization: Researchers often vary the position of the fluorine (5-fluoro vs 3-fluoro) to tune metabolic stability against CYP450 oxidation.

## Part 5: Storage & Stability

- Shelf Life: 12–18 months if stored correctly.
- Conditions: Store at 2–8°C in a tightly sealed container.

- Incompatibility:
  - Strong Oxidizers: Risk of fire.
  - Acids: Exothermic reaction forming salts.
  - Acid Chlorides/Anhydrides: Rapid acylation (violent).
  - Air/CO<sub>2</sub>: Formation of carbamates (see Section 3.1).

## References

- Binda, C., et al. (2007). Structure-based drug design of Safinamide analogs. *Journal of Medicinal Chemistry*. (General reference for Safinamide SAR).
- Thermo Fisher Scientific. (2025). Safety Data Sheet: Benzylamine derivatives.
- US Patent 8076515B2. (2011). Process for the production of 2-[4-(3- and 2-fluorobenzyloxy) benzylamino] propanamides.[1] [Google Patents](#).
- BenchChem. (2025).[2] [Synthesis of 2-\(Benzyloxy\)-4-fluorobenzaldehyde Derivatives](#).
- Sigma-Aldrich. (2025). SDS for Fluorobenzylamines (Generic Class).

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## Sources

- [1. US8076515B2 - Process for the production of 2-\[4-\(3- and 2-fluorobenzyloxy\) benzylamino\] propanamides - Google Patents \[patents.google.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
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